

Physical properties of 2,3-Dibromo-2-methylbutane (melting point, boiling point)

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Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

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Technical Guide: Physical Properties of 2,3-Dibromo-2-methylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2,3-Dibromo-2-methylbutane**, with a specific focus on its melting and boiling points. This document is intended to be a resource for professionals in research and development who require accurate physical data and an understanding of the methodologies for its determination.

Core Physical Properties

2,3-Dibromo-2-methylbutane is a vicinal dihalide with the chemical formula $C_5H_{10}Br_2$.

Accurate knowledge of its physical properties, such as melting and boiling points, is crucial for its synthesis, purification, and application in further chemical transformations.

Quantitative Data Summary

The experimentally determined physical properties of **2,3-Dibromo-2-methylbutane** are summarized in the table below for quick reference and comparison.

Physical Property	Value	Conditions
Melting Point	14.85 °C	Not Specified
15 °C[1]	Not Specified	
Boiling Point	165.7 °C	at 760 mmHg

Experimental Protocols

While specific experimental records for the determination of the physical properties of **2,3-Dibromo-2-methylbutane** are not readily available in the reviewed literature, standardized methods for determining the melting and boiling points of organic compounds are well-established.

Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this transition occurs over a narrow temperature range. The following is a general protocol for melting point determination using a capillary tube method.

- **Sample Preparation:** A small amount of the crystalline **2,3-Dibromo-2-methylbutane** is finely ground and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus, which typically consists of a heated block or an oil bath.
- **Heating and Observation:** The apparatus is heated slowly, and the temperature is monitored. The melting point range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has melted. A slow heating rate is crucial for an accurate measurement.

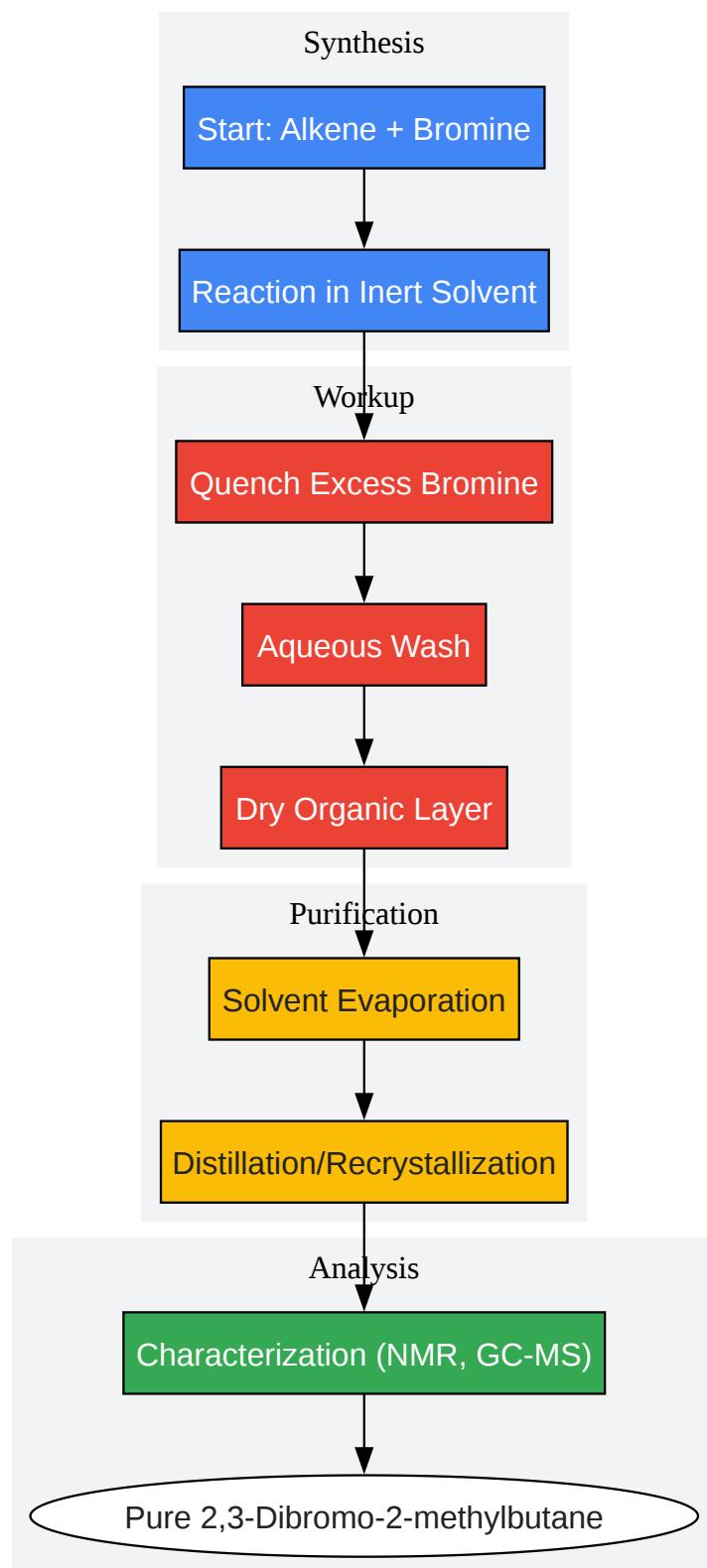
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The following describes a common method for determining the boiling point at atmospheric pressure.

- Apparatus Setup: A small volume of liquid **2,3-Dibromo-2-methylbutane** is placed in a test tube. A smaller, inverted capillary tube (sealed at the top) is placed inside the test tube. The test tube is then attached to a thermometer.
- Heating: The assembly is heated in a suitable bath (e.g., oil or water). As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles.
- Observation and Measurement: Upon further heating, the liquid will begin to boil, and the vapor will displace the remaining air in the capillary tube. The heat is then slowly reduced. The boiling point is the temperature at which the liquid begins to re-enter the capillary tube; at this point, the vapor pressure of the liquid is equal to the atmospheric pressure.

Logical Workflow: Synthesis and Purification

The synthesis of vicinal dibromides like **2,3-Dibromo-2-methylbutane** typically involves the bromination of an alkene. The following diagram illustrates a generalized workflow for the synthesis, workup, and purification of such a compound.



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Caption: Generalized workflow for the synthesis and purification of a vicinal dibromide.

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References

- 1. 2,3-dibromo-2-methylbutane [stenutz.eu]
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